

Safe handling and disposal of 1-Fluoro-3-methoxy-5-nitrobenzene

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Compound of Interest

Compound Name: 1-Fluoro-3-methoxy-5-nitrobenzene

Cat. No.: B1296213

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Technical Support Center: 1-Fluoro-3-methoxy-5-nitrobenzene

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of **1-Fluoro-3-methoxy-5-nitrobenzene** (CAS No. 7087-60-7).

Frequently Asked Questions (FAQs)

Q1: What is **1-Fluoro-3-methoxy-5-nitrobenzene** and what are its primary hazards?

1-Fluoro-3-methoxy-5-nitrobenzene is an aromatic organic compound. Based on its GHS classification, its primary hazards include:

- Harmful if swallowed (H302)
- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)

For aromatic nitro compounds in general, systemic effects can include methaemoglobinaemia, leading to headaches, cardiac dysrhythmias, a drop in blood pressure, shortness of breath, and spasms. A key sign of this is cyanosis, a blue discoloration of the blood.[1] Absorption of the substance into the body can lead to the formation of methemoglobin, which in sufficient concentrations causes cyanosis.[1]

Q2: What are the recommended storage conditions for this compound?

Store in a cool, dry, and well-ventilated area.[2][3] Keep the container tightly closed and away from heat, sparks, open flames, and hot surfaces.[3] It is also advised to store the compound locked up.[4]

Q3: What personal protective equipment (PPE) should I use when handling this chemical?

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[2][5]
- Skin Protection: Handle with gloves and wear protective clothing to prevent skin contact.[2][5] Contaminated clothing should be removed and washed before reuse.[4]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[1] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

Q4: What should I do in case of accidental exposure?

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][4]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3] Remove contaminated clothing. Seek medical attention if irritation persists.[3]
- Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids.[3] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[3][4]

Q5: How should I dispose of waste **1-Fluoro-3-methoxy-5-nitrobenzene**?

This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber. Offer surplus and non-recyclable solutions to a licensed disposal company.^[5] Dispose of the container and unused contents in accordance with local, state, and federal regulations.^{[2][3][4]} Do not let the product enter drains.^[5]

Troubleshooting Guides

Problem: I observe skin irritation after handling the compound despite wearing gloves.

- Possible Cause: The glove material may not be resistant to **1-Fluoro-3-methoxy-5-nitrobenzene**, or the gloves may have been contaminated.
- Solution:
 - Immediately wash the affected area with soap and water and seek medical advice.
 - Review the safety data sheet for the specific type of gloves recommended for handling this chemical.
 - Always inspect gloves for any tears or punctures before use.
 - Practice proper glove removal techniques to avoid contaminating your skin.

Problem: A yellow staining is observed on surfaces in the work area.

- Possible Cause: Many aromatic fluorinated nitro compounds have a yellow color.^[6] This staining could be due to minor spills or inadequate cleaning.
- Solution:
 - Decontaminate the affected surfaces according to your laboratory's standard operating procedures for hazardous chemicals.
 - Review your handling procedures to minimize the risk of spills.
 - Ensure that any spills are cleaned up promptly and thoroughly.

Quantitative Data

Property	Value	Source
Molecular Formula	C ₇ H ₆ FNO ₃	Oakwood Chemical[7]
Molecular Weight	171.13 g/mol	Oakwood Chemical[7]
Appearance	Not specified	
Boiling Point	Not specified	
Melting Point	Not specified	
Flash Point	Not specified	
Density	Not specified	

Experimental Protocols

General Handling Protocol:

- Before use, review the Safety Data Sheet (SDS) for **1-Fluoro-3-methoxy-5-nitrobenzene**.
- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles with side shields, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of vapors and contact with skin and eyes.
- Keep the container tightly closed when not in use.
- Avoid sources of ignition as the compound is combustible.
- After handling, wash hands thoroughly with soap and water.

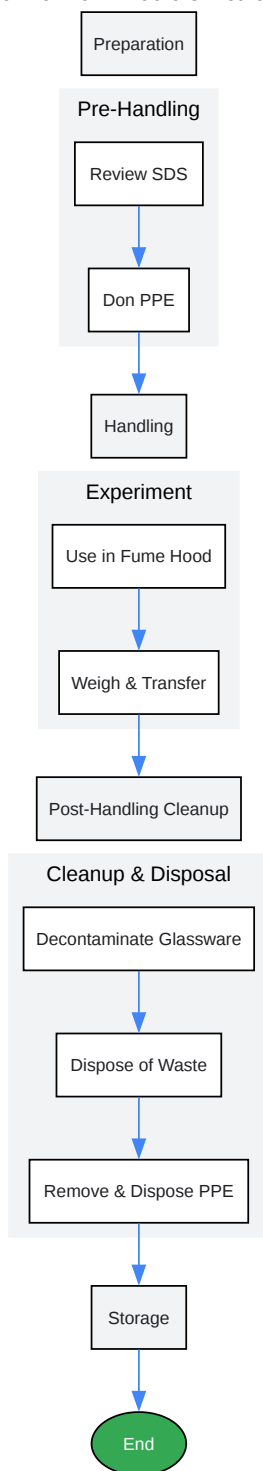
Spill Cleanup Protocol:

- Evacuate the area and ensure adequate ventilation.
- Remove all sources of ignition.

- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for disposal.
- Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose of the waste in accordance with local, state, and federal regulations.

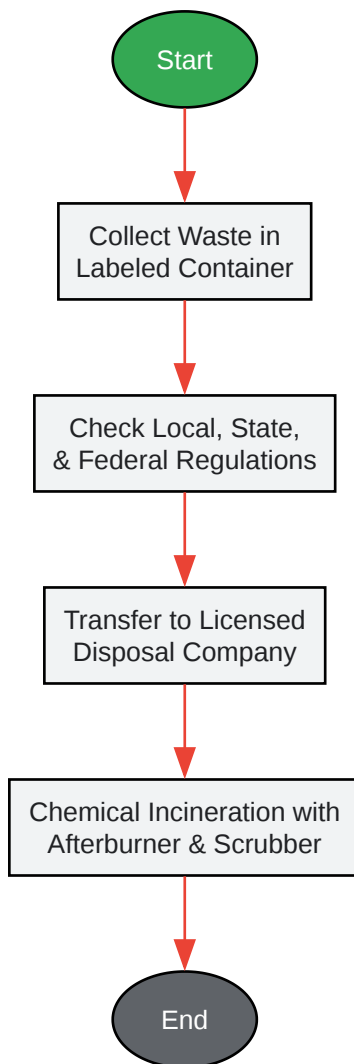
Visualizations

Safe Handling Workflow for 1-Fluoro-3-methoxy-5-nitrobenzene

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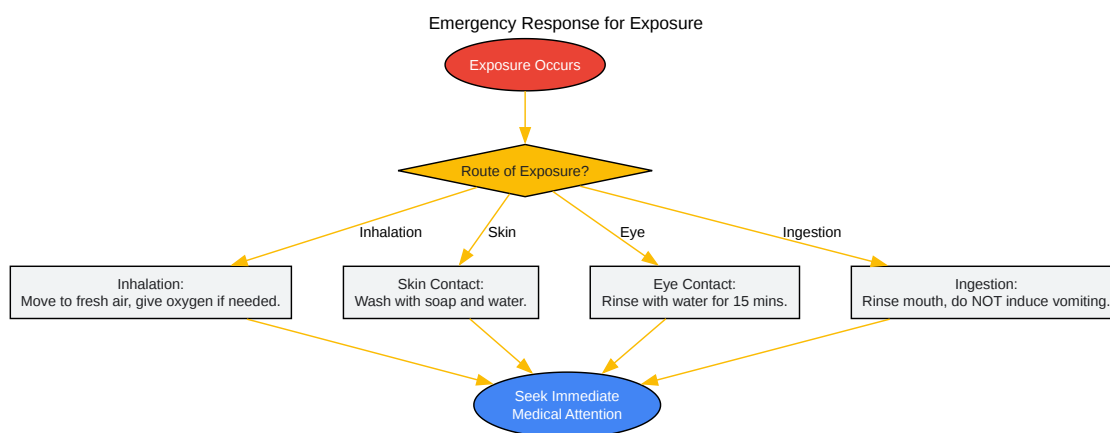
Caption: Workflow for the safe handling of **1-Fluoro-3-methoxy-5-nitrobenzene**.

Disposal Workflow for 1-Fluoro-3-methoxy-5-nitrobenzene



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Caption: Recommended disposal workflow for **1-Fluoro-3-methoxy-5-nitrobenzene**.



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Caption: First aid procedures for exposure to **1-Fluoro-3-methoxy-5-nitrobenzene**.

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